

Personal protective equipment for handling BML-111

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Compound of Interest

Compound Name: BML-111

Cat. No.: B1667149

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Essential Safety and Handling Guide for BML-111

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This document provides critical safety and logistical information for the handling of **BML-111** (5(S),6(R),7-Trihydroxyheptanoic acid methyl ester), a potent lipoxin A4 receptor agonist. Adherence to these guidelines is essential to ensure a safe laboratory environment and the integrity of experimental outcomes.

Personal Protective Equipment (PPE)

Given the lack of comprehensive toxicological data, a cautious approach is warranted when handling **BML-111**. The following personal protective equipment is mandatory to prevent accidental exposure through inhalation, ingestion, or skin contact.

PPE Category	Item	Specification
Hand Protection	Chemical-resistant gloves	Nitrile or latex gloves are required. Ensure gloves are regularly inspected for tears or punctures.
Eye Protection	Safety glasses with side shields or goggles	Must be worn at all times in the laboratory where BML-111 is handled.
Body Protection	Laboratory coat	A standard laboratory coat should be worn to protect against splashes and spills.
Respiratory Protection	Use in a well-ventilated area	Work should be conducted in a chemical fume hood to avoid inhalation of any aerosols or dust.

Chemical and Physical Properties

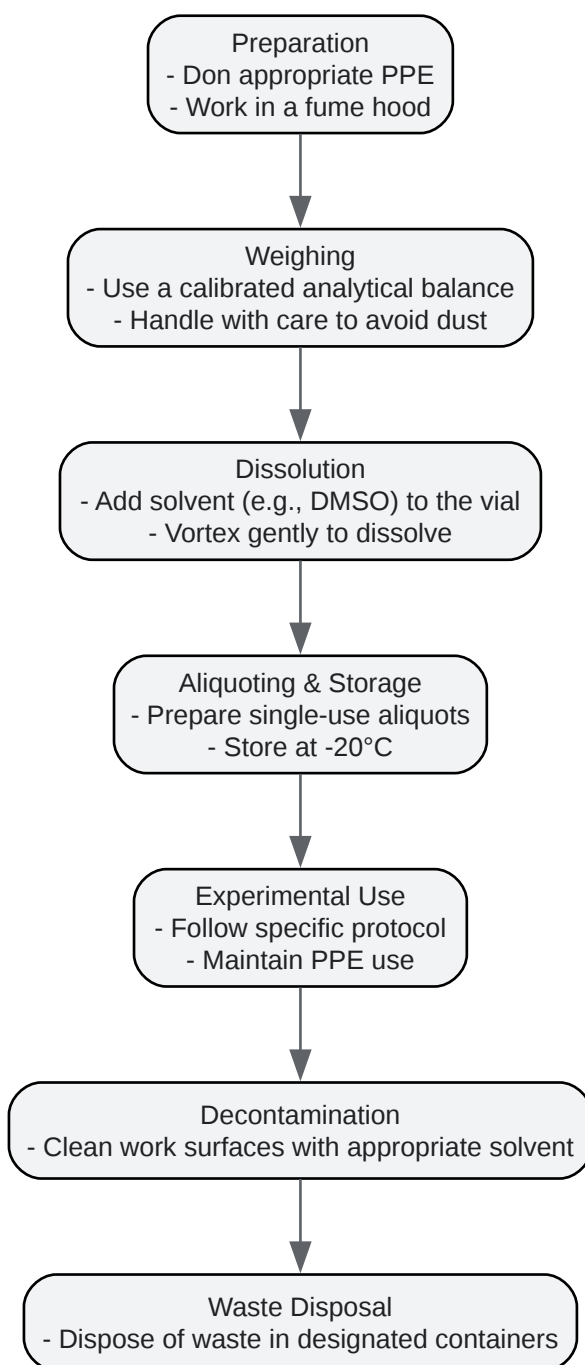
A summary of the key quantitative data for **BML-111** is provided below for easy reference.

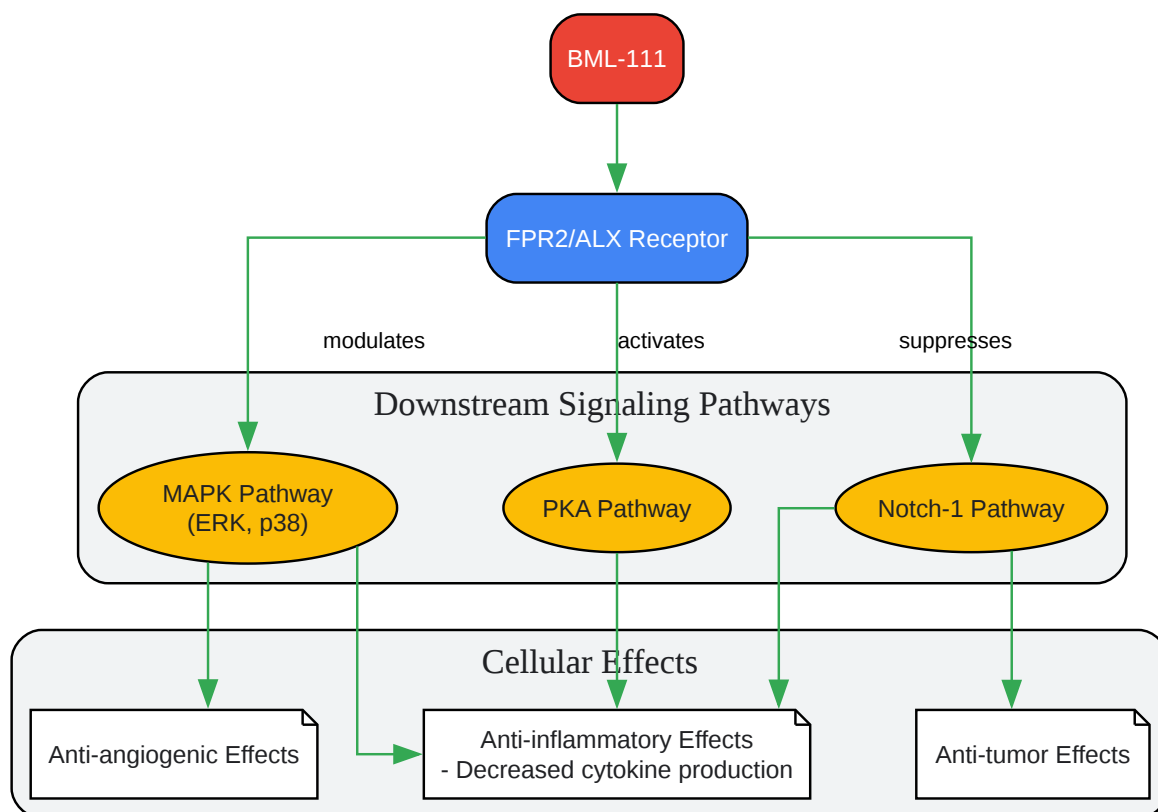
Property	Value
Molecular Weight	192.21 g/mol
Purity	≥98%
Solubility	Soluble in DMSO (25 mg/ml) and 100% ethanol (25 mg/ml). [1] [2]
Appearance	White to beige powder
Storage Temperature	Long-term storage at -20°C is recommended. [1] [2]

Operational Plan: Safe Handling Protocol

Follow these procedural steps for the safe handling and use of **BML-111** in experimental settings.

Experimental Workflow for Handling **BML-111**





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References

- 1. Enzo Life Sciences BML-111 (1 mg), Quantity: Each of 1 | Fisher Scientific [fishersci.com]
- 2. Enzo Life Sciences BML-111 (5 mg), Quantity: Each of 1 | Fisher Scientific [fishersci.com]
- To cite this document: BenchChem. [Personal protective equipment for handling BML-111]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1667149/docs#personal-protective-equipment-for-handling-bml-111\]](https://www.benchchem.com/product/b1667149/docs#personal-protective-equipment-for-handling-bml-111)

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